N,N-Dimethylstearamide: Health, Safety, and Handling Protocols for Research & Development

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Compound of Interest

Compound Name:	*N,N-Dimethylstearamide*
CAS No.:	*3886-90-6*
Cat. No.:	*B1580666*

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Executive Summary

N,N-Dimethylstearamide (CAS 3886-90-6) is a fatty acid amide widely utilized in pharmaceutical research as a solubilizer and transdermal permeation enhancer.[1] While its intrinsic systemic toxicity is low, its safety profile in a laboratory setting is complex.[1]

The Core Risk: The primary hazard is not the molecule itself, but its function. As a potent permeation enhancer, it disrupts the stratum corneum.[2] If handled without appropriate precautions, it can facilitate the dermal absorption of other hazardous reagents, active pharmaceutical ingredients (APIs), or contaminants present in the workflow. This "Trojan Horse" effect requires a higher tier of containment than indicated by its GHS classification alone.[1]

Chemical Identity & Physicochemical Properties

Understanding the physical state is crucial for spill management and ventilation requirements.[1]

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Property	Data	Relevance to Safety
Chemical Name	N,N-Dimethylstearamide	
Synonyms	N,N-Dimethyloctadecanamide; Hallcomid M-18 (Commercial grade)	
CAS Number	3886-90-6	Unique identifier for inventory/waste.[1][3]
Physical State	Liquid or Low-Melting Solid	Freezes ~30–35°C; often supercooled liquid at RT.[1]
Flash Point	~130°C (Closed Cup)	Low flammability risk under normal conditions.[1]
Boiling Point	> 300°C	Low vapor pressure; inhalation risk is low unless heated/misted.[1]
Solubility	Insoluble in water; Soluble in organic solvents	Requires organic solvents for cleanup (increasing flammability risk).[1]
Density	~0.86 g/cm³	Floats on water; aquatic containment is critical.[1]

Hazard Identification & Toxicology

The following data synthesizes specific CAS information with read-across data from the C12–C18 dimethyl amide chemical family (e.g., Hallcomid series).

GHS Classification (Harmonized)[1]

- Skin Irritation: Category 2 (Causes skin irritation).[1][4][5]
- Eye Irritation: Category 2A (Causes serious eye irritation).[1]
- Aquatic Toxicity: Chronic Category 3 (Harmful to aquatic life with long-lasting effects).[1][4]

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- STOT-SE: Category 3 (May cause respiratory irritation if misted).[1][4][5]

Toxicological Data

- Acute Oral Toxicity (Rat): LD50 > 2,000 mg/kg (Low toxicity).[1]
- Acute Dermal Toxicity (Rat): LD50 > 2,000 mg/kg.[1]
- Sensitization: Generally considered non-sensitizing, though prolonged exposure can degrease skin.[1]

The "Trojan Horse" Risk Factor

In drug development, this compound is often paired with potent APIs (e.g., chemotherapeutics, hormones).

- Mechanism: It intercalates into lipid bilayers, increasing membrane fluidity.[1]
- Consequence: A glove breach or splash that would normally be benign with a standard solvent could result in rapid systemic uptake of the dissolved API.[1]
- Rule: Treat any solution containing **N,N-Dimethylstearamide** as having the dermal toxicity of its most toxic component, multiplied by a permeability factor.[1]

Risk Mitigation & Engineering Controls

Ventilation[1][6]

- Standard Handling: Chemical Fume Hood is recommended but not strictly required for small ambient volumes due to low vapor pressure.[1]
- Heated/Aerosolized:Mandatory use of a certified Chemical Fume Hood.[1] Heating generates amide vapors which are respiratory irritants.[1]

Containment[1]

- Secondary Containment: Always use trays. The compound is oily and spreads rapidly; cleanup is difficult and slip hazards are high.

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- Material Compatibility: Compatible with HDPE, Teflon (PTFE), and Stainless Steel. Avoid natural rubber tubing, which may swell.[1]

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Technical Rationale
Gloves	Nitrile (Double Gloving Recommended)	Lipophilic nature allows it to permeate latex rapidly.[1] For solutions with toxic APIs, use Laminate (Silver Shield) under Nitrile.[1]
Eye Protection	Chemical Splash Goggles	Viscosity makes it difficult to rinse from eyes; safety glasses are insufficient for liquid handling.[1]
Body Protection	Lab Coat (Impervious apron for bulk)	Standard cotton coats absorb the oil, keeping it against the skin.
Respiratory	P95/N95 (if misting)	Only required if generating aerosols outside a hood.[1]

Experimental Protocol: Safe Solubilization Workflow

Objective: Prepare a formulation containing **N,N-Dimethylstearamide** and a hydrophobic API.

- Preparation:
  - Calculate mass required.[1]
  - Safety Check: Verify the toxicity of the API. If API is highly toxic (LD50 < 50 mg/kg), assume the solution is lethal by skin contact.
- Weighing:
  - **N,N-Dimethylstearamide** is often a viscous paste/liquid.[1] Use a positive displacement pipette or weigh directly into the vessel to avoid stringing/dripping.[1]

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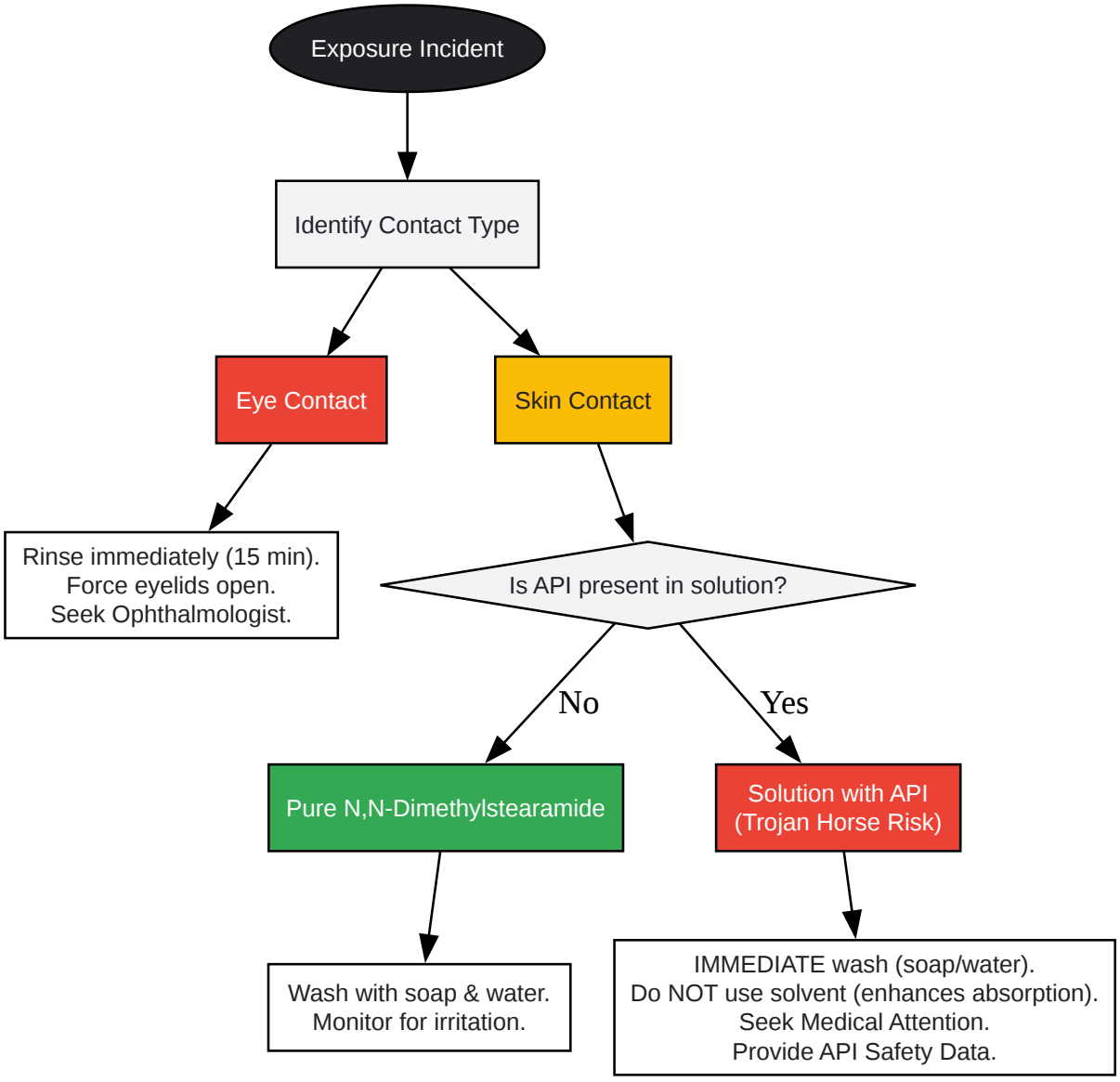
- Mixing:
  - Add API to the vessel.[1]
  - Add co-solvents (if any).[1]
  - Heating: If heating is required to melt the amide (approx. 35°C), use a water bath or heating block. Do not use an open flame.
- Transfer:
  - Wipe the outside of the container with ethanol immediately after mixing. The oily residue is invisible and easily transferred to door handles or keyboards.[1]

Emergency Response Protocols

Decision Logic for Exposure

The following diagram outlines the decision process for skin/eye contact, differentiating between pure solvent and API-loaded solutions.

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Figure 1: Risk-based emergency response logic. Note the critical distinction in washing protocols when APIs are present.

Spills[1]

- Small Spill (< 100 mL): Absorb with vermiculite or sand.[1] Clean surface with ethanol or isopropanol (water is ineffective).[1]

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- Large Spill: Prevent entry into drains.[1] The compound is toxic to aquatic life.[1][4][6][7][8] Collect in sealed containers.

Waste Disposal

- Classification: Non-hazardous waste (RCRA) in pure form, but often classified as "Chemical Waste" due to aquatic toxicity.[1]
- Protocol:
  - Do NOT pour down the drain.[1]
  - Collect in "Organic Non-Halogenated" waste streams.[1]
  - If mixed with APIs, dispose of according to the API's hazard class (e.g., Cytotoxic Waste).

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